

# Application Notes & Protocols: Characterization of Diethylene Glycol Dinitrate (DEGDN) Propellants

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## Compound of Interest

Compound Name: Diethylene glycol dinitrate

Cat. No.: B1584477

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## Introduction

**Diethylene glycol dinitrate** (DEGDN) is an energetic nitrate ester plasticizer used in the formulation of double-base and triple-base propellants.[1][2] Compared to traditional nitroglycerin (NG), DEGDN offers advantages such as lower sensitivity, better low-temperature mechanical properties, and superior gelatinization ability with nitrocellulose.[3][4] Proper characterization of DEGDN-based propellants is critical to ensure their performance, stability, and safety throughout their lifecycle.[5] These application notes provide detailed protocols for the key techniques used to characterize the thermal, chemical, mechanical, and ballistic properties of DEGDN propellants.

## Thermal Analysis: Stability and Decomposition Kinetics

Thermal analysis techniques, including Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA), are fundamental for assessing the thermal stability, compatibility of components, and decomposition behavior of DEGDN propellants.[6] DSC measures the heat flow associated with thermal transitions, while TGA tracks mass loss as a function of temperature.[7]

## Application

- **Thermal Stability:** Determine the onset temperature of decomposition, a critical parameter for safety and storage life assessment.[6]
- **Decomposition Kinetics:** Investigate the energy released during decomposition (enthalpy) and the temperature ranges of different decomposition stages.[8][9] The thermal decomposition of a typical NC/DEGDN propellant occurs in two main stages: the first is the volatilization and decomposition of DEGDN, and the second is the decomposition of nitrocellulose.[8][10]
- **Compatibility:** Assess the compatibility of DEGDN with other propellant ingredients by observing shifts in decomposition temperatures.[6]
- **Aging Studies:** Monitor changes in thermal properties as the propellant ages, which often involves the loss of nitrate ester plasticizers.[3][5]

## Experimental Protocol: DSC/TGA

- **Sample Preparation:**
  - Carefully grind a small amount of the propellant sample (typically 1-5 mg) to ensure homogeneity.[7]
  - Accurately weigh the sample into an aluminum crucible (for DSC) or a ceramic/platinum crucible (for TGA).
  - Hermetically seal the crucible if studying volatilization or use a pinhole lid to allow for the escape of gaseous decomposition products.
- **Instrument Setup & Calibration:**
  - Calibrate the instrument for temperature and heat flow using standard reference materials like indium.[7]
  - Set the desired heating rate, typically between 5 to 20 °C/min.
  - Purge the sample chamber with an inert gas (e.g., Nitrogen) at a constant flow rate (e.g., 50 mL/min) to provide a controlled atmosphere.

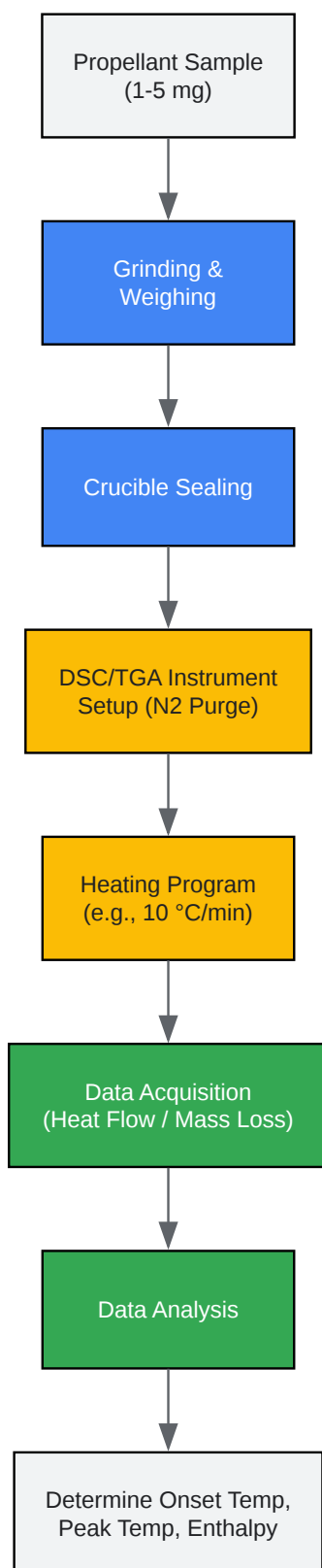
- Data Acquisition:
  - Place the sample crucible and a reference crucible (empty) into the instrument.
  - Initiate the heating program from ambient temperature to a final temperature beyond the complete decomposition of the sample (e.g., 400-500 °C).
  - Record the heat flow (DSC) and mass change (TGA) as a function of temperature.
- Data Analysis:
  - From the DSC curve, determine the extrapolated onset temperature and the peak decomposition temperature. Integrate the area under the exothermic peak to calculate the enthalpy of decomposition (J/g).<sup>[7]</sup>
  - From the TGA curve, identify the temperature ranges for each mass loss step. The derivative of the TGA curve (DTG) shows the temperature at which the maximum rate of mass loss occurs.<sup>[3]</sup>

## Data Presentation: Thermal Properties of DEGDN Propellants

Formulation	Technique	Decomposition Stage	Peak Temperature (°C)	Mass Loss (%)	Enthalpy of Decomposition (J/g)	Reference
NC-DEGDN	TGA/DTG	1 (DEGDN Decomposition)	161.5	34	-	[8]
NC-DEGDN	TGA/DTG	2 (NC Decomposition)	204.6	56	-	[8]
AN/NC-DEGDN	TGA/DTG	NC-DEGDN Matrix	201.7	-	-	[8]
AN/NC-DEGDN	TGA/DTG	AN Decomposition	215.5	-	-	[8]
NC/DEGDN	DSC	-	-	-	~3787	[9]
NC/DEGDN + MgAl-CuO	DSC	-	-	-	~4175	[9]

Note: AN = Ammonium Nitrate, NC = Nitrocellulose.

## Visualization: Thermal Analysis Workflow



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Caption: Workflow for thermal analysis of DEGDN propellants.

## Chromatographic Analysis: Composition and Aging

High-Performance Liquid Chromatography (HPLC) is a powerful technique for the separation, identification, and quantification of components in DEGDN propellants.[3][5] It is particularly crucial for determining the content of energetic plasticizers, stabilizers, and their degradation products, which is essential for quality control and stability assessment.[11][12]

### Application

- **Quantification:** Accurately measure the concentration of DEGDN, NG, and stabilizers (e.g., diphenylamine, 2-nitrodiphenylamine).[3][13]
- **Purity Assessment:** Detect impurities or byproducts from the manufacturing process.
- **Aging and Stability Studies:** Monitor the depletion of stabilizers and the formation of degradation products over time under various storage conditions.[3][5] The primary aging characteristic of DEGDN propellants is the continuous loss of nitrate ester plasticizers.[3][5]

### Experimental Protocol: HPLC

- **Sample Preparation (Extraction):**
  - Accurately weigh about 1 gram of the propellant sample.
  - Extract the soluble components using a suitable solvent like dichloromethane or acetonitrile. A Soxhlet extraction can be employed for exhaustive extraction.[13] Alternatively, dissolve the sample in a solvent like acetone or THF and precipitate the nitrocellulose by adding water.
  - Filter the extract through a 0.45 µm syringe filter to remove particulate matter before injection.[12]
- **Instrument Setup:**
  - **HPLC System:** An isocratic or gradient HPLC system equipped with a UV-Vis detector is typically used.
  - **Column:** A reverse-phase C18 column is commonly employed.

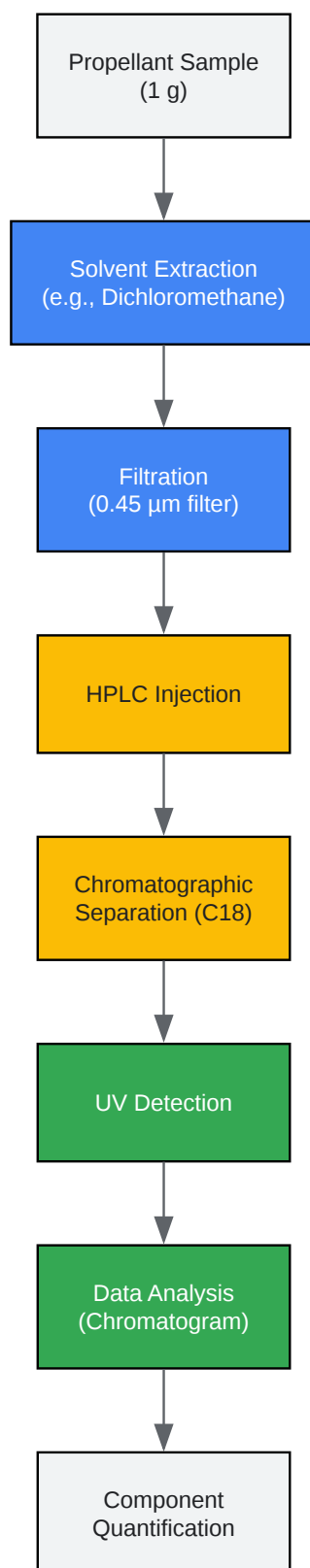
- Mobile Phase: A mixture of acetonitrile (MeCN) or methanol (MeOH) and water is a common mobile phase. For example, an 85% MeCN / 15% H<sub>2</sub>O mixture can be used. The mobile phase should be degassed before use.
- Flow Rate: Set a constant flow rate, typically 1.0-2.0 mL/min.[\[12\]](#)
- Detector: Set the UV detector to a wavelength appropriate for the analytes (e.g., 254 nm).
- Calibration and Analysis:
  - Prepare a series of standard solutions of DEGDN and other target analytes (e.g., stabilizers) of known concentrations.
  - Inject the standards to create a calibration curve (peak area vs. concentration).
  - Inject a known volume (e.g., 10-20 µL) of the prepared sample extract into the HPLC system.
  - Identify the components based on their retention times compared to the standards.
  - Quantify the concentration of each component using the calibration curve.

## Data Presentation: HPLC Analysis Parameters

Analyte	Column	Mobile Phase	Detection Limit (LOD)	Quant. Limit (LOQ)	Reference
DEGDN	C18	MeCN/H <sub>2</sub> O	4.09 ppm	13.61 ppm	<a href="#">[14]</a>
TEGDN	C18	MeCN/H <sub>2</sub> O	1.44 ppm	4.78 ppm	<a href="#">[14]</a>

Note: TEGDN = Triethylene glycol dinitrate, often analyzed alongside DEGDN.

## Visualization: HPLC Analysis Workflow



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Caption: Workflow for HPLC analysis of DEGDN propellants.



## Mechanical Properties Testing

The mechanical properties of a propellant grain are crucial for its structural integrity during storage, handling, and firing.<sup>[15][16]</sup> Tests are performed to ensure the propellant can withstand mechanical stresses without cracking or fracturing.

### Application

- **Impact Strength:** Measures the propellant's resistance to sudden shock or impact, a key safety parameter.<sup>[15][16]</sup>
- **Tensile and Compressive Strength:** Determines the maximum stress the propellant can withstand before breaking under tension or compression, which is important for grain integrity.

## Experimental Protocol: Pendulum Impact Test

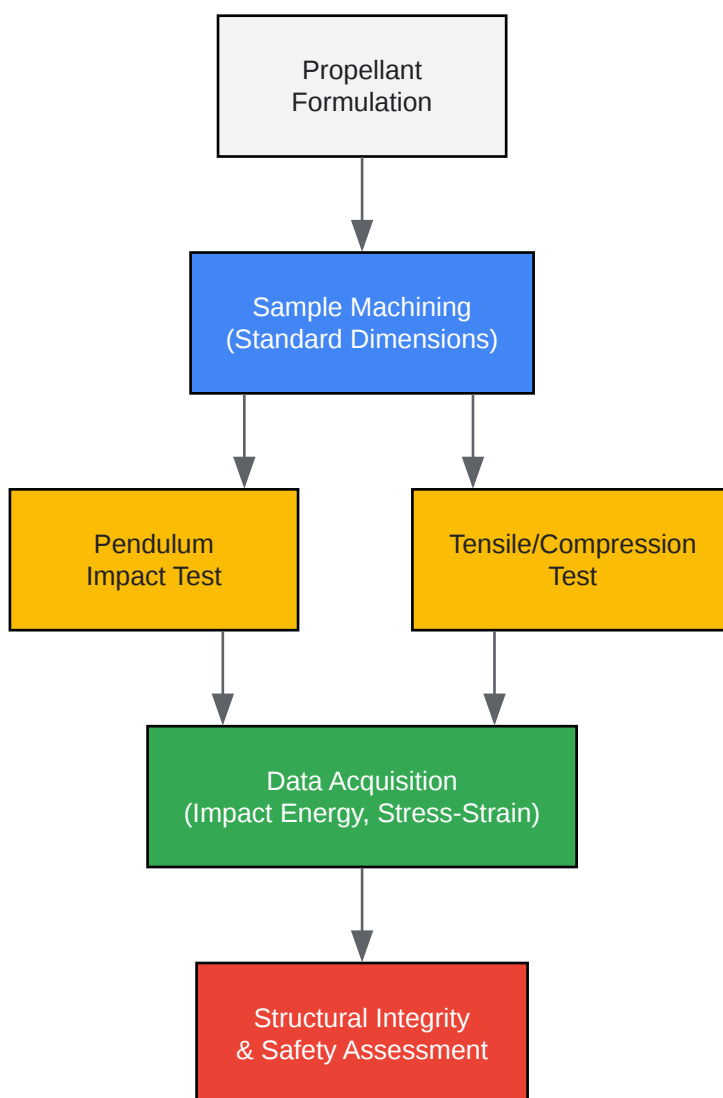
- **Sample Preparation:**
  - Prepare propellant samples with standardized dimensions (e.g., single-hole grains with specific pore diameters).<sup>[15]</sup>
  - Condition the samples at a specific temperature (e.g., 20°C) prior to testing.<sup>[15]</sup>
- **Instrument Setup:**
  - Use a calibrated pendulum impact tester.<sup>[15][16]</sup>
  - Raise the pendulum to its starting position, noting the initial potential energy.
- **Test Execution:**
  - Securely place the propellant sample in the designated holder at the bottom of the pendulum's swing path.
  - Release the pendulum, allowing it to strike and fracture the sample.
  - Record the height to which the pendulum swings after impact. The energy absorbed by the sample is the difference between the initial and final potential energy of the pendulum.

- Data Analysis:
  - Calculate the impact strength, typically expressed in  $\text{KJ/m}^2$ .
  - Perform multiple tests and average the results to ensure statistical reliability.

## Data Presentation: Impact Strength of DEGDN Propellants

Propellant Sample (Pore Diameter)	Test Temperature	Impact Strength ( $\text{KJ/m}^2$ )	Reference
45/1-3mm	Room Temp	~22	<a href="#">[15]</a>
45/1-4mm	Room Temp	30.6	<a href="#">[15]</a>
45/1-5mm	Room Temp	~25	<a href="#">[15]</a>
45/1-6mm	Room Temp	~22	<a href="#">[15]</a>

## Visualization: Mechanical Integrity Assessment Logic



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Caption: Logic diagram for mechanical property assessment.

## Combustion Performance Analysis

The combustion characteristics of a propellant determine its ballistic performance. A closed bomb (or closed vessel) test is the standard method for evaluating key parameters like burning rate and pressure generation.[15][16]

## Application

- **Burning Rate:** Determine the rate at which the propellant surface recedes during combustion as a function of pressure.

- **Pressure-Time Profile:** Characterize how pressure develops over time in a constant volume, which relates to the propellant's vivacity or quickness.[15]
- **Performance Evaluation:** Assess the influence of formulation changes, grain geometry, and temperature on ballistic performance.[15]

## Experimental Protocol: Closed Bomb Test

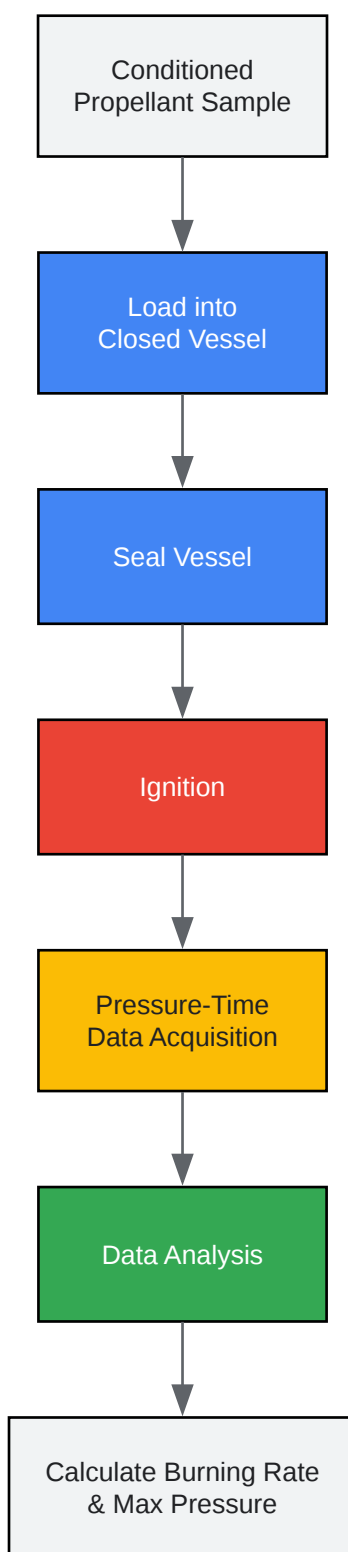
- **Sample Preparation:**
  - Prepare a specific mass of the propellant grain for testing.
  - Condition the sample at the desired temperature (e.g., -40°C, 20°C, 50°C).[15]
- **Instrument Setup:**
  - Place the propellant sample inside a high-strength, constant-volume steel vessel (the "bomb").
  - Equip the vessel with a pressure transducer and an ignition system (e.g., an electric squib).
  - Seal the vessel.
- **Test Execution:**
  - Initiate the data acquisition system to record pressure versus time.
  - Trigger the ignition system to start the combustion of the propellant.
  - The combustion of the propellant will rapidly increase the pressure inside the closed vessel.
- **Data Analysis:**
  - From the recorded pressure-time (p-t) curve, identify the maximum combustion pressure ( $p_m$ ).[15]

- The burning rate can be calculated using established interior ballistics models that relate the rate of pressure rise ( $dp/dt$ ) to the propellant's properties and geometry.

## Data Presentation: Combustion Performance of DEGDN Propellants

Test Temperature	Maximum Combustion Pressure ( $p_m$ ) (MPa)	Time to $p_m$ ( $t_m$ ) (ms)	Maximum Burning Speed ( $u$ ) (mm/s)	Reference
50°C (High Temp)	240.2	8.8	181.7	<a href="#">[15]</a>
20°C (Room Temp)	226.5	11.2	163.4	<a href="#">[15]</a>
-40°C (Low Temp)	200.7	14.9	134.9	<a href="#">[15]</a>

## Visualization: Closed Bomb Test Workflow



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Caption: Workflow for closed bomb combustion testing.

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